

Application Notes and Protocols: BTR-Cl Based Organic Solar Cell Fabrication

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Compound of Interest

Compound Name: *BTR-Cl*

Cat. No.: *B15879253*

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These application notes provide a comprehensive overview and detailed protocols for the fabrication of high-performance organic solar cells (OSCs) based on the small molecule donor **BTR-Cl**. This document is intended to guide researchers in the successful fabrication and characterization of **BTR-Cl** based devices.

Introduction

The small molecule donor **BTR-Cl** has emerged as a promising material for high-efficiency organic solar cells due to its favorable electronic properties and ability to form well-ordered bulk heterojunction (BHJ) morphologies with various non-fullerene acceptors (NFAs). This document outlines the fabrication protocols for **BTR-Cl** based OSCs, with a focus on devices incorporating the popular Y6 acceptor and its derivatives.

Performance of BTR-Cl Based Organic Solar Cells

The following table summarizes the key performance parameters of various **BTR-Cl** based organic solar cells reported in the literature. This data provides a benchmark for device performance and highlights the potential of **BTR-Cl** as a donor material.

Donor	Acceptor	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
BTR-Cl	Y6	-	-	-	13.6 - 14.7%	[1]
BTR-Cl	Y6 + 5% PC71BM	-	-	77.11	15.34	[2]
BTR-Cl	BTP-FCI-FCI	0.825	24.58	75.36	15.29	[3]
BTR-Cl	BTP-2F-2Cl	0.823	22.35	71.41	13.14	[3]

Experimental Protocols

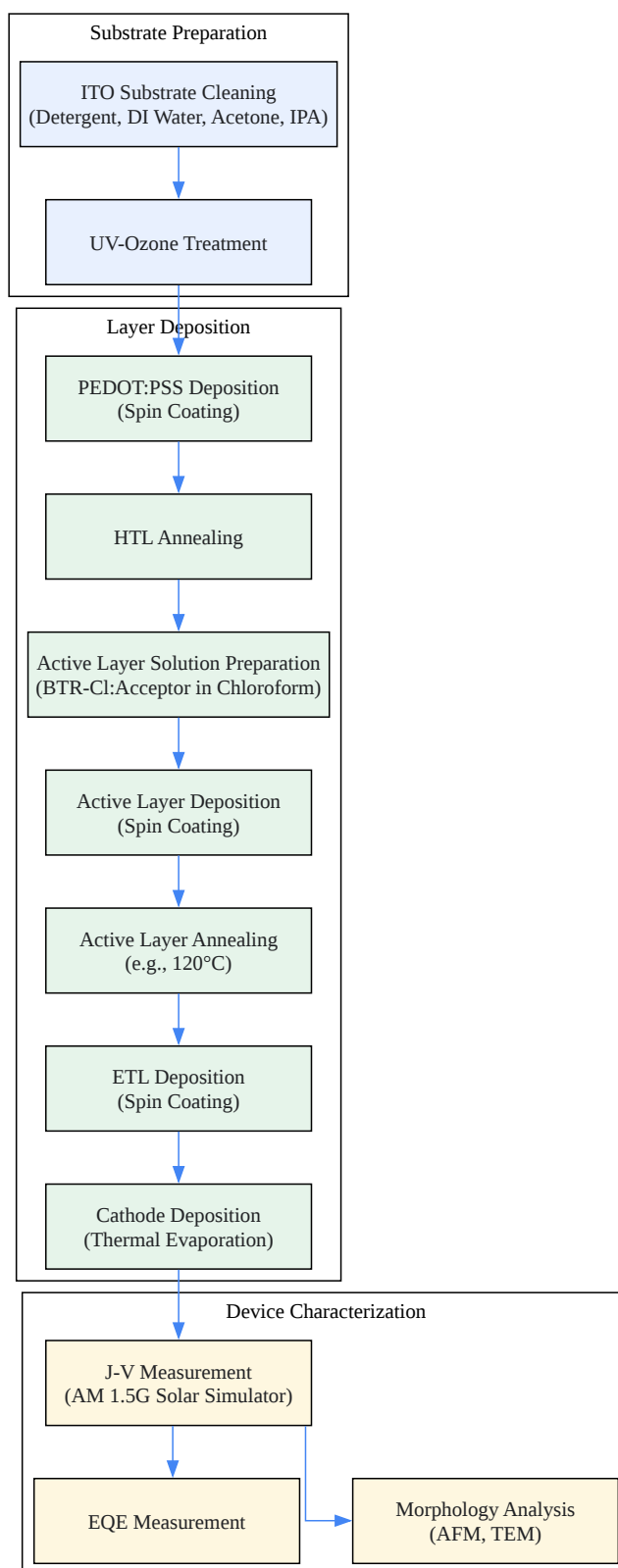
This section provides a detailed step-by-step protocol for the fabrication of **BTR-Cl** based organic solar cells in a conventional device architecture.

Materials and Reagents

- Substrates: Indium tin oxide (ITO) coated glass
- Hole Transport Layer (HTL): Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS)
- Active Layer Donor: **BTR-Cl**
- Active Layer Acceptor: Y6 (or other suitable non-fullerene acceptor)
- Solvent for Active Layer: Chloroform (or other suitable organic solvent)
- Electron Transport Layer (ETL): PFN-Br (or other suitable material)
- Cathode: Aluminum (Al) or Silver (Ag)
- Cleaning Solvents: Deionized water, acetone, isopropanol

Device Fabrication Workflow

The following diagram illustrates the general workflow for the fabrication of **BTR-CI** based organic solar cells.



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Caption: Experimental workflow for **BTR-CI** OSC fabrication.

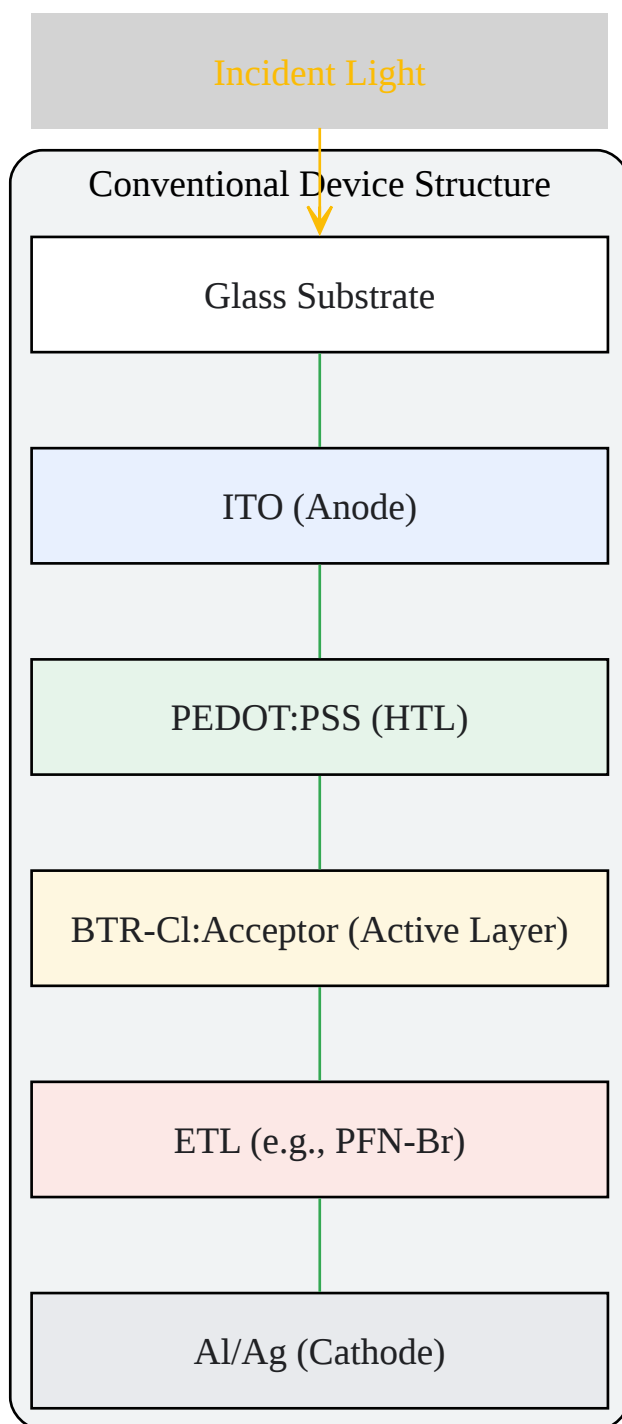
Detailed Fabrication Steps

- Substrate Cleaning:
 - ITO-coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - The cleaned substrates are then dried with a nitrogen gun and treated with UV-ozone for 15-20 minutes to improve the surface wettability and work function.
- Hole Transport Layer (HTL) Deposition:
 - A filtered aqueous solution of PEDOT:PSS is spin-coated onto the pre-cleaned ITO substrates. A typical spin-coating speed is 3000-4000 rpm for 30-60 seconds.
 - The substrates are then annealed at 130-150°C for 10-15 minutes in a nitrogen-filled glovebox or on a hotplate in ambient air.
- Active Layer Preparation and Deposition:
 - Prepare a blend solution of **BTR-Cl** and the acceptor (e.g., Y6) in a suitable solvent like chloroform. The donor:acceptor weight ratio is a critical parameter to optimize, typically starting from 1:1 to 1:1.5. The total concentration of the solution can influence the film thickness and morphology.
 - The solution is typically stirred overnight at a slightly elevated temperature (e.g., 40-50°C) to ensure complete dissolution.
 - The active layer solution is then spin-coated onto the PEDOT:PSS layer in a nitrogen-filled glovebox. The spin-coating speed (e.g., 1500-3000 rpm) and time should be optimized to achieve the desired film thickness (typically 80-120 nm).
 - After spin-coating, the active layer is subjected to thermal annealing to optimize the morphology. For **BTR-Cl**:Y6 systems, annealing at 120°C for a few minutes has been reported to be effective.[\[1\]](#)
- Electron Transport Layer (ETL) and Cathode Deposition:

- An electron transport layer, such as PFN-Br dissolved in methanol, is deposited on top of the active layer by spin-coating.
- Finally, a metal cathode (e.g., 100 nm of Al or Ag) is deposited by thermal evaporation under high vacuum ($< 10^{-6}$ Torr). The deposition rate and final thickness should be carefully controlled.

Device Structure

The following diagram illustrates the typical conventional device architecture for a **BTR-Cl** based organic solar cell.



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Caption: **BTR-Cl** based organic solar cell device structure.

Characterization

The performance of the fabricated devices should be characterized using standard techniques:

- Current Density-Voltage (J-V) Characteristics: Measured under simulated AM 1.5G solar irradiation (100 mW/cm²) to determine Voc, Jsc, FF, and PCE.
- External Quantum Efficiency (EQE): Measured to determine the photon-to-electron conversion efficiency at different wavelengths.
- Morphological Analysis: Techniques such as Atomic Force Microscopy (AFM) and Transmission Electron Microscopy (TEM) can be used to investigate the surface roughness and phase separation of the active layer, which are crucial for device performance.

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References

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